

Application Note: Reductive Amination of 2-Adamantanone with Ethanolamine

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Compound of Interest

Compound Name: *2-(2-Adamantylamino)ethanol hydrochloride*

CAS No.: *52917-73-4*

Cat. No.: *B1596160*

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Executive Summary

This application note details three distinct protocols for the reductive amination of 2-adamantanone with ethanolamine. This transformation yields 2-(2-adamantylamino)ethanol, a critical pharmacophore found in antiviral and CNS-active scaffolds.

The steric bulk of the adamantane cage presents a kinetic barrier to imine formation, while the bifunctional nature of ethanolamine requires careful control of pH and solvent polarity to prevent side reactions (e.g., polymerization or competitive oxidation). This guide prioritizes the Sodium Triacetoxyborohydride (STAB) method for bench-scale precision, offers a Titanium(IV) Isopropoxide mediated route for recalcitrant substrates, and outlines a Catalytic Hydrogenation workflow for scalable, green manufacturing.

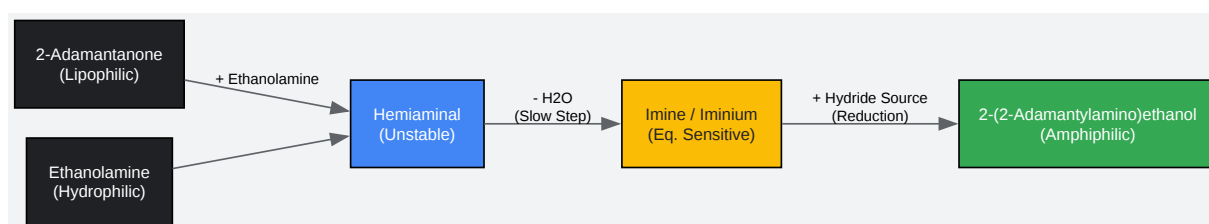
Mechanistic Insight & Chemical Challenges

The Steric Challenge

2-Adamantanone possesses a rigid, cage-like structure. The carbonyl carbon at the C2 position is flanked by bridgehead carbons, creating significant steric hindrance. Unlike flexible cyclic ketones (e.g., cyclohexanone), the adamantane ring cannot undergo conformational changes to accommodate nucleophilic attack. Consequently, the formation of the hemiaminal intermediate is the rate-determining step in many standard protocols.

Reaction Pathway

The reaction proceeds via the formation of a Schiff base (imine), followed by irreversible reduction to the secondary amine.



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Figure 1: Mechanistic pathway highlighting the critical dehydration step hindered by the adamantyl cage.

Experimental Protocols

Method A: The Standard (STAB Protocol)

Best For: Bench scale (1g – 50g), high functional group tolerance, mild conditions. Basis: This protocol is derived from the foundational work of Abdel-Magid et al. [1], utilizing Sodium Triacetoxyborohydride (STAB). STAB is less toxic than cyanoborohydride and does not reduce ketones significantly at room temperature, allowing for "one-pot" procedures without pre-forming the imine.

Reagents

- 2-Adamantanone (1.0 equiv)

- Ethanolamine (1.1 – 1.2 equiv)
- Sodium Triacetoxyborohydride (STAB) (1.4 – 1.5 equiv)
- Acetic Acid (AcOH) (1.0 equiv)
- Solvent: 1,2-Dichloroethane (DCE) or THF (Anhydrous)

Step-by-Step Workflow

- Solvation: In a dry flask under nitrogen, dissolve 2-adamantanone in DCE (0.2 M concentration).
- Amine Addition: Add ethanolamine. The mixture may remain heterogeneous depending on concentration.
- Catalysis: Add Acetic Acid. Critical: AcOH catalyzes the dehydration of the hemiaminal to the iminium ion, which is the active species reduced by STAB.
- Reduction: Cool to 0°C (optional, but recommended for selectivity). Add STAB portion-wise over 15 minutes.
- Reaction: Warm to room temperature and stir for 12–24 hours.
 - Monitoring: Use TLC (stained with Ninhydrin or KMnO₄) or LC-MS. Look for the disappearance of the ketone (m/z 150) and appearance of product (m/z ~196).
- Quench: Add saturated aqueous NaHCO₃ carefully (gas evolution).
- Workup: Extract with DCM (3x). The product is an amino-alcohol and may have partial water solubility; salting out the aqueous layer with NaCl is recommended.
- Purification: Dry organic layer over Na₂SO₄. Concentrate. If necessary, purify via flash chromatography (DCM/MeOH/NH₄OH).

Method B: The Lewis Acid Promoted (Ti(OiPr)₄ Protocol)

Best For: Stubborn substrates where conversion is low using Method A. Basis: Based on Mattson et al. [2], Titanium(IV) isopropoxide acts as both a Lewis acid (activating the carbonyl)

and a water scavenger (driving the equilibrium toward the imine).

Reagents

- 2-Adamantanone (1.0 equiv)
- Ethanolamine (1.2 equiv)
- Titanium(IV) isopropoxide (1.25 – 1.5 equiv)
- Sodium Borohydride (NaBH₄) (1.0 equiv) Note: Cheaper/safer than NaCNBH₃.
- Solvent: Absolute Ethanol or THF.

Step-by-Step Workflow

- Complexation: Mix 2-adamantanone and ethanolamine in neat Titanium(IV) isopropoxide (or minimal THF if solid handling is difficult).
- Equilibrium Shift: Stir under nitrogen for 4–6 hours. The solution typically becomes viscous as the titanium-amine complex forms.
- Dilution: Dilute with absolute ethanol (required if using NaBH₄).
- Reduction: Add NaBH₄ carefully. Caution: Exothermic.
- Hydrolysis (Critical): The reaction forms a titanium-amine adduct that must be broken. Add 2M NaOH or NH₄OH solution. A heavy white precipitate () will form.
- Filtration: Filter through a Celite pad to remove titanium salts. Wash the pad with EtOAc.
- Isolation: Concentrate the filtrate. Dissolve residue in DCM, wash with brine, dry, and concentrate.

Method C: Catalytic Hydrogenation (Green/Scale-Up)

Best For: Large scale (>100g), industrial manufacturing, avoiding boron waste. Basis: Heterogeneous catalysis using Pd/C or Raney Nickel.

Reagents

- 2-Adamantanone
- Ethanolamine (1.5 equiv)
- Catalyst: 5% Pd/C (5-10 wt% loading) or Pt/C (for higher chemoselectivity)
- Hydrogen Gas ()
- Solvent: Ethanol[1]

Step-by-Step Workflow

- Loading: Charge autoclave with 2-adamantanone, ethanolamine, and Ethanol.
- Catalyst: Add Pd/C paste (wet support is safer to handle).
- Pressure: Purge with (3x), then (3x). Pressurize to 5–10 bar (70–145 psi).
- Reaction: Heat to 40–50°C. Stir vigorously (mass transfer limited).
- Filtration: Vent . Filter hot through Celite (product may precipitate if cooled too much in ethanol).
- Crystallization: Concentrate filtrate. The product often crystallizes from cold ethanol/heptane.

Data Summary & Comparison

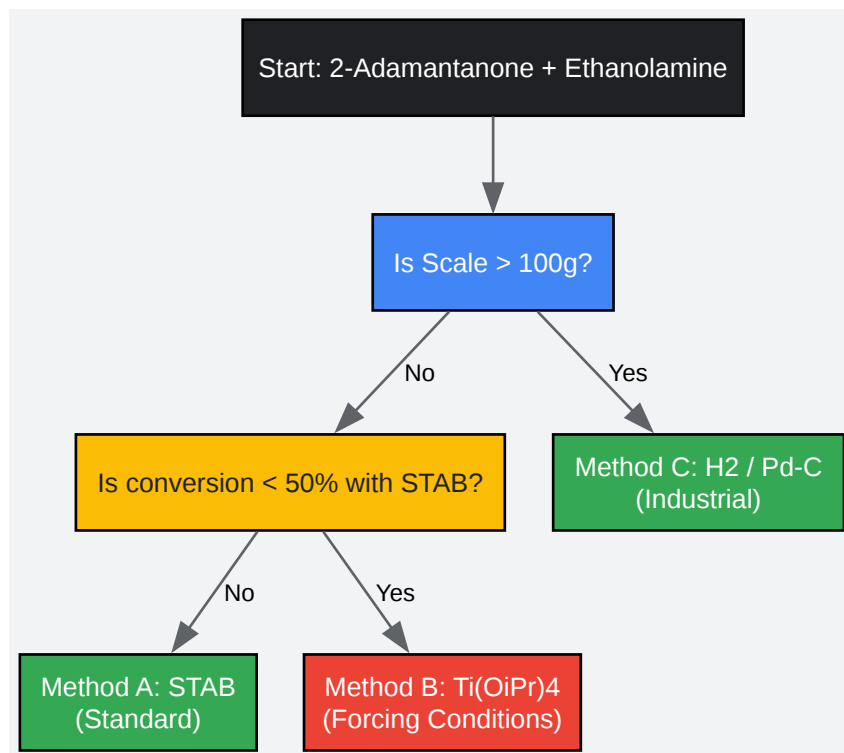
Feature	Method A (STAB)	Method B (Ti-Mediated)	Method C (H2/Pd)
Yield (Typical)	85 - 95%	90 - 98%	80 - 90%
Reaction Time	12 - 24 hrs	6 - 8 hrs	4 - 12 hrs
Atom Economy	Moderate (Boron waste)	Low (Ti waste)	High (Water byproduct)
Steric Tolerance	Good	Excellent	Moderate
Safety Profile	Good (Mild reagents)	Moderate (Reactive hydrides)	Caution (Pressurized H2)

Analytical Validation

To ensure the protocol was successful, the following diagnostic signals should be verified:

- ^1H NMR (CDCl_3 , 400 MHz):
 - Diagnostic Shift: The proton at the adamantane C2 position (attached to the nitrogen) will appear as a multiplet around δ 2.6 – 2.8 ppm. In the starting ketone, there is no proton here.
 - Ethanolamine Chain: Look for two triplets (or multiplets) for the backbone around δ 2.8 ppm and δ 3.6 ppm.
- Mass Spectrometry (ESI+):
 - Target
= 196.17.
 - Absence of
= 151 (Ketone) and
= 152 (Adamantanol byproduct).

Decision Matrix



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Figure 2: Decision matrix for selecting the optimal reductive amination protocol.

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- Abdel-Magid, A. F., Carson, K. G., Harris, B. D., Maryanoff, C. A., & Shah, R. D. (1996).^{[2][3]}
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^{[1][8][9]} The Journal of Organic Chemistry, 55(8), 2552–2554.^[1]
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